

# 7-Ethyl-2-methyl-4-undecanol chemical properties

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## Compound of Interest

Compound Name: 7-Ethyl-2-methyl-4-undecanol

Cat. No.: B090644

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An In-depth Technical Guide to the Chemical Properties of **7-Ethyl-2-methyl-4-undecanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical properties of **7-Ethyl-2-methyl-4-undecanol** (CAS No. 103-20-8). The information is compiled from various chemical data repositories and is intended to serve as a foundational resource for professionals in research and development.

## Chemical and Physical Properties

**7-Ethyl-2-methyl-4-undecanol** is a branched-chain aliphatic alcohol. It is described as a colorless to almost colorless clear liquid and is used as an intermediate in the production of fragrances, synthetic lubricants, defoamers, and surfactants<sup>[1][2]</sup>.

Table 1: General Chemical Information

Property	Value	Source(s)
CAS Number	103-20-8	[3][4]
Molecular Formula	C <sub>14</sub> H <sub>30</sub> O	[3][4]
Molecular Weight	214.39 g/mol	[3][4]
Synonyms	2-Methyl-7-ethyl-4-undecanol, Tetradecanol, Tetradecyl Alcohol	[3]
InChI	InChI=1S/C14H30O/c1-5-7-8- 13(6-2)9-10-14(15)11- 12(3)4/h12-15H,5-11H2,1-4H3	[3]
InChIKey	JKKBSZCOVNFRCQ- UHFFFAOYSA-N	[3]
SMILES	CCCCC(CC)CCC(O)CC(C)C	[3]

Table 2: Physical Properties

Property	Value	Source(s)
Appearance	Colorless to Almost colorless clear liquid	[3]
Purity	>98.0% (GC)	[3]
Density	0.83 g/cm <sup>3</sup>	[5]
Boiling Point	264.2 °C at 760 mmHg	[5]
Flash Point	114.9 °C	[5]
Vapor Pressure	0.00137 mmHg at 25 °C	[5]
Refractive Index	1.441	[5]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and structural elucidation of chemical compounds. While detailed experimental protocols for **7-Ethyl-2-methyl-4-undecanol** are not readily available in the public domain, the following types of spectroscopic data have been referenced for this compound.

Table 3: Available Spectroscopic Data

Spectroscopy Type	Available Information	Source(s)
<sup>1</sup> H NMR	Spectrum available, acquired at 400 MHz in CDCl <sub>3</sub> .	[6]
<sup>13</sup> C NMR	Spectrum available, acquired in CDCl <sub>3</sub> .	[6]
Infrared (IR)	Spectrum available (liquid film).	[6]
Raman	Spectrum available.	[6]
Mass Spectrometry (MS)	Electron ionization mass spectrum available.	[6]

## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and analysis of **7-Ethyl-2-methyl-4-undecanol** are not publicly available. However, generalized protocols for the analysis of long-chain branched alcohols are provided below as a reference for researchers.

### Gas Chromatography-Mass Spectrometry (GC-MS) Analysis (General Protocol)

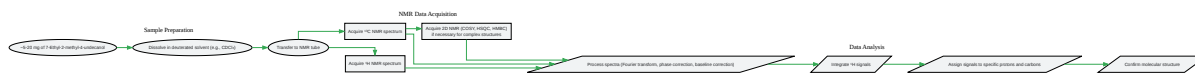
GC-MS is a common technique for the separation and identification of volatile and semi-volatile organic compounds like long-chain alcohols.



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## Nuclear Magnetic Resonance (NMR) Spectroscopy (General Protocol)

NMR spectroscopy is a powerful tool for elucidating the detailed molecular structure of organic compounds.



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## Biological Activity and Signaling Pathways

As of the date of this document, there is no publicly available information regarding the biological activity of **7-Ethyl-2-methyl-4-undecanol**. Searches of scientific literature and toxicological databases did not yield any studies on its metabolic pathways, its effects on

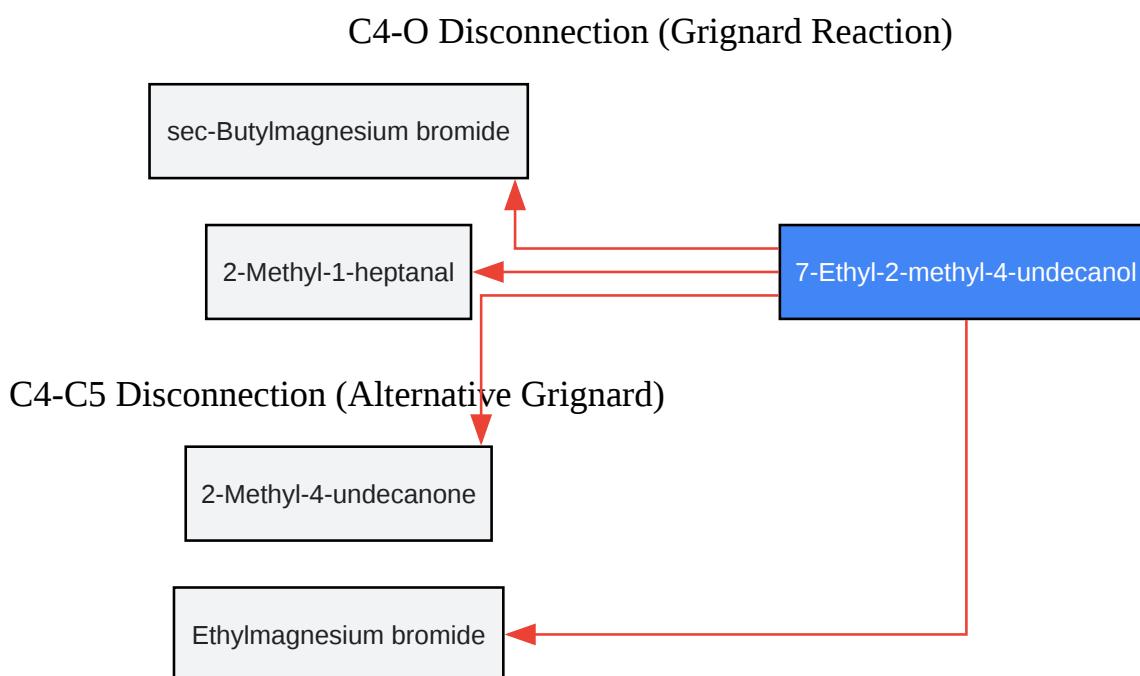
signaling pathways, or its potential therapeutic or adverse effects. This represents a significant knowledge gap and an area for future research.

## Safety and Handling

Based on available safety data sheets, **7-Ethyl-2-methyl-4-undecanol** is irritating to the eyes, respiratory system, and skin[7]. Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be followed when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.

## Synthesis

While specific, detailed synthesis protocols for **7-Ethyl-2-methyl-4-undecanol** are not provided in the public literature, a potential logical retrosynthetic analysis can be proposed based on its structure.



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Caption: Possible retrosynthetic pathways for **7-Ethyl-2-methyl-4-undecanol**.

Disclaimer: This document is intended for informational purposes only and is based on publicly available data. It is not a substitute for a comprehensive safety data sheet (SDS) or for the user's own risk assessment. Users should consult the relevant SDS and other safety resources before handling this chemical. The absence of information on biological activity does not imply that the substance is harmless.

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## References

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